

# N-Cyclohexylacetoacetamide: A Versatile Building Block in Organic Synthesis

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## Compound of Interest

Compound Name: *N-Cyclohexylacetoacetamide*

Cat. No.: B074488

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

**N-Cyclohexylacetoacetamide**, a  $\beta$ -ketoamide, serves as a valuable and versatile starting material in organic synthesis, particularly for the construction of diverse heterocyclic scaffolds of significant interest in medicinal chemistry and materials science. Its unique structural features, including an active methylene group, a ketone, and an amide functionality, allow for a wide range of chemical transformations. These notes provide an overview of its applications and detailed protocols for its use in the synthesis of key heterocyclic systems.

## Synthesis of N-Cyclohexylacetoacetamide

**N-Cyclohexylacetoacetamide** can be efficiently synthesized via the reaction of cyclohexylamine with diketene. This method provides a straightforward and high-yielding route to the target compound.

### Experimental Protocol: Synthesis of N-Cyclohexylacetoacetamide

A mixture of 500 ml of benzene and 99 g of cyclohexylamine were introduced over 30 minutes to 84 g of diketene.<sup>[1]</sup> After stirring for 4 hours at 20°C, the mixture was evaporated to dryness by distillation under reduced pressure.<sup>[1]</sup> The residue was taken up in isopropyl ether, and the solution was cooled and vacuum filtered.<sup>[1]</sup> The recovered precipitate was dried and crystallized from isopropyl ether to obtain 137 g of **N-cyclohexylacetoacetamide** with a melting point of 74°C.<sup>[1]</sup>

Reactants	Molecular Weight (g/mol )	Amount (g)	Moles
Cyclohexylamine	99.17	99	1.0
Diketene	84.07	84	1.0
Product	Molecular Weight (g/mol )	Theoretical Yield (g)	Actual Yield (g)
N-Cyclohexylacetoacetamide	183.25	183.25	137

Table 1: Quantitative Data for the Synthesis of **N-Cyclohexylacetoacetamide****Need Custom Synthesis?**

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## References

- 1. researchgate.net [researchgate.net]
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